

Confirming the Molecular Target of 16-Keto Aspergillimide: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 16-Keto Aspergillimide

Cat. No.: B11930023

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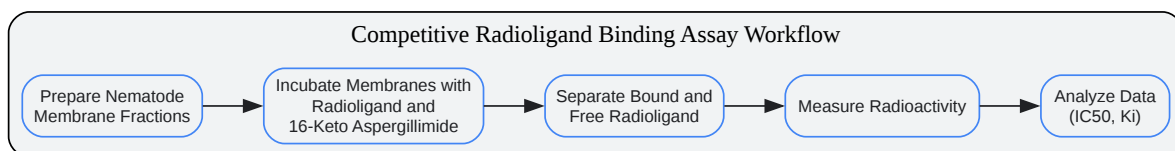
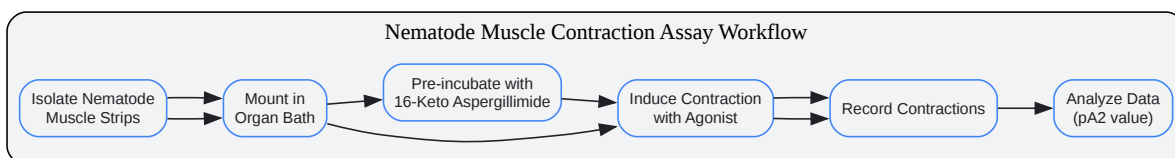
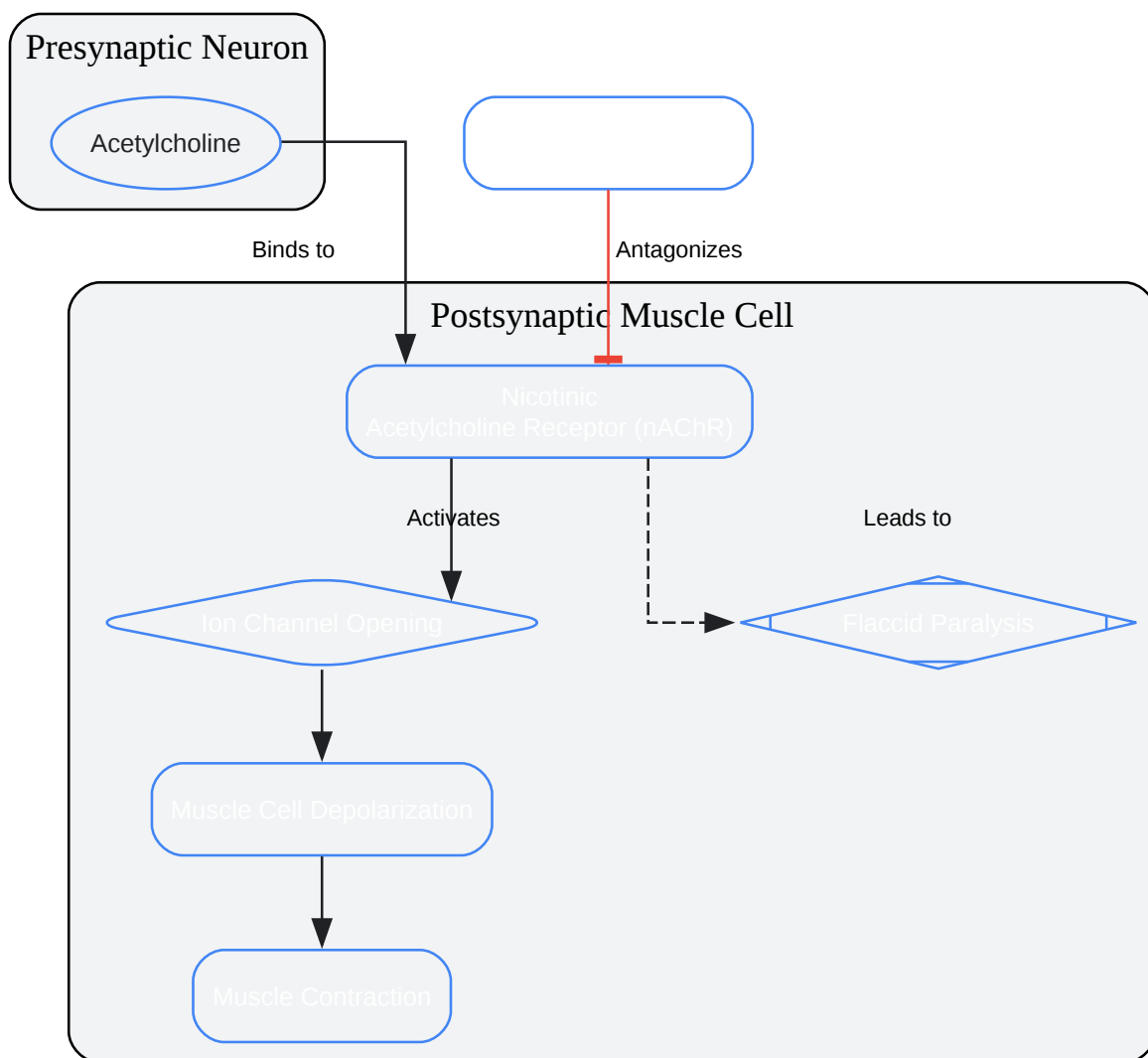
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **16-Keto Aspergillimide** and its likely molecular target, the nicotinic acetylcholine receptor (nAChR) in nematodes. Due to the structural similarity of **16-Keto Aspergillimide** to the paraherquamide class of anthelmintics, it is strongly suggested that it shares the same mechanism of action. Paraherquamides are known to be antagonists of nematode nAChRs, leading to flaccid paralysis and expulsion of the parasites.[1][2][3] This guide presents the available evidence, proposes experimental protocols to definitively confirm the molecular target of **16-Keto Aspergillimide**, and compares its potential activity with known nAChR antagonists.

Postulated Mechanism of Action of 16-Keto Aspergillimide

16-Keto Aspergillimide is a member of the aspergillimide class of compounds, which are structurally related to the paraherquamides.[1] The established molecular target of paraherquamides is the nematode nicotinic acetylcholine receptor (nAChR). It is therefore hypothesized that **16-Keto Aspergillimide** also acts as an antagonist at these receptors.

The proposed signaling pathway is as follows:



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References

- 1. Novel anthelmintic metabolites from an *Aspergillus* species; the aspergillimides - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Modulation of Intestinal Muscle Contraction by Interleukin-9 (IL-9) or IL-9 Neutralization: Correlation with Worm Expulsion in Murine Nematode Infections - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Effects of the muscarinic agonist, 5-methylfurmethiodide, on contraction and electrophysiology of *Ascaris suum* muscle - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Confirming the Molecular Target of 16-Keto Aspergillimide: A Comparative Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11930023#confirming-the-molecular-target-of-16-keto-aspergillimide]

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